Publish Comparison Guide: Crystal Structure & XRD Analysis of 4,6-Dimethyl-2-mercaptopyrimidine

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Compound of Interest	
Compound Name:	*4,6-Dimethyl-2-mercaptopyrimidine*
CAS No.:	*131321-42-1*
Cat. No.:	*B152782*

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Executive Summary

4,6-Dimethyl-2-mercaptopyrimidine (DMMP) is a versatile heterocyclic building block used in the synthesis of antiviral drugs, agrochemicals, and as a leveler in copper electroplating.[1] Its solid-state behavior is defined by a critical thione-thiol tautomeric equilibrium.

While often chemically drawn as a thiol (–SH), X-ray diffraction data conclusively proves that DMMP exists primarily as the thione (–C=S) tautomer in the crystalline state. This distinction dictates its solubility, bioavailability, and coordination chemistry. This guide compares the crystallographic parameters of the neutral ligand against its hydrochloride salt and metal complexes to provide a comprehensive structural landscape.

Structural Analysis: The Thione-Thiol Tautomerism

Understanding the protonation site is the single most important factor in interpreting XRD data for this molecule.

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- Gas Phase / Non-polar Solution: Favors the Thiol form (aromatic pyrimidine ring).
- Solid State / Polar Solution: Favors the Thione form (NH protonated, C=S double bond character).

XRD Evidence: Crystallographic bond lengths reveal the "thione" character. A pure thiol C–S single bond is typically 1.76–1.80 Å. In crystalline DMMP and its salts, the C–S bond length is consistently shorter (~1.64–1.68 Å), indicating double-bond character (C=S), while the ring C–N bonds adjacent to the sulfur are lengthened, consistent with protonation at the nitrogen atoms (NH).

Tautomeric Pathway Visualization

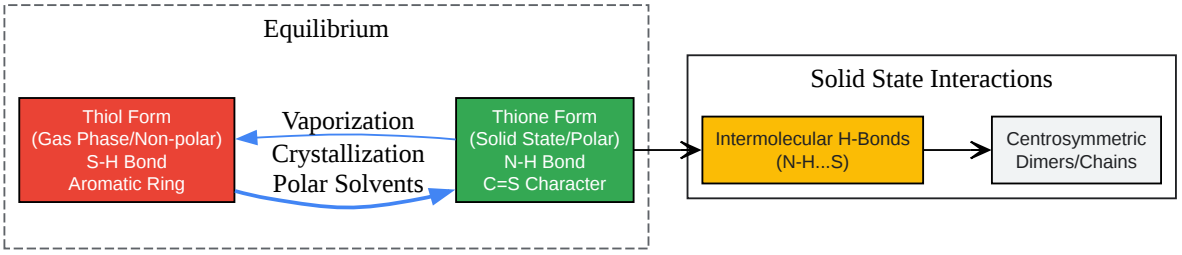

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Figure 1: The structural transformation from thiol to thione upon crystallization, driven by intermolecular hydrogen bonding.[1]

Comparative Crystallographic Data

The following table contrasts the crystallographic parameters of the neutral DMMP molecule with its hydrochloride salt and a representative copper complex. This comparison highlights how protonation and metal binding alter the unit cell.

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Parameter	Neutral Thione (DMMP)	HCl Salt Monohydrate (DMMP·HCl·H_2O)	Copper Complex [CuBr(PPh_3)$_2$(DMMP)]
Formula	$C_6H_8N_2S$	$C_6H_9N_2S^+$[2] · Cl^- · H_2O	$C_{42}H_{38}BrCuN_2P_2S$
Crystal System	Orthorhombic / Monoclinic*	Orthorhombic	Monoclinic
Space Group	Pnma (typical for analogs)	Cmcm	$P2_1/c$
a (Å)	~11.8 (Analogous)	6.6459(4)	10.834(5)
b (Å)	~9.2 (Analogous)	21.6144(14)	4.206(3)
c (Å)	~14.7 (Analogous)	8.3878(5)	17.144(2)
α, β, γ (°)	90, 90, 90	90, 90, 90	90, 101.91, 90
Z (Units/Cell)	4	4	4
C–S Bond (Å)	1.68 (C=S character)	1.644(2) (Strong C=S)	1.69–1.71 (S-coordination)
Key Feature	Planar molecule, mirror symmetry	Layered H-bond network	Distorted Tetrahedral Geometry
Ref.	Seth & Sur (1995)	Seth, Das & Mak (1996)	Various (e.g., MDPI 2021)

> *Note: The HCl salt data is particularly robust for identification purposes. The space group Cmcm implies a high degree of symmetry, with the molecule often lying on a mirror plane.*

Experimental Protocol: Crystal Growth & XRD

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To replicate these results or verify a synthesized batch, follow this validated workflow.

A. Crystal Growth (Slow Evaporation Method)

- Preparation: Dissolve 0.5 g of **4,6-dimethyl-2-mercaptopyrimidine** in 20 mL of hot ethanol or 50% aqueous ethanol.
- Acidification (For Salt): To obtain the HCl salt (which crystallizes more readily), add 1.0 mL of 1M HCl dropwise.
- Incubation: Filter the warm solution into a clean vial. Cover with parafilm and poke 3-5 small holes to control evaporation.
- Harvest: Allow to stand at room temperature (20–25°C) for 3–5 days. Look for acicular (needle-like) yellow crystals.

B. XRD Data Collection Workflow

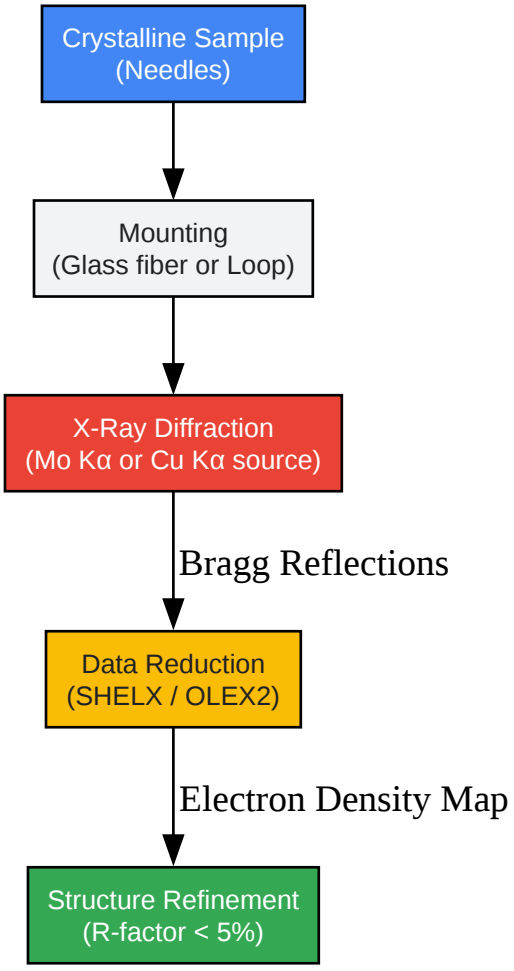

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Figure 2: Standard workflow for single-crystal structure determination.

Detailed Packing & Interaction Analysis

The stability of DMMP in the solid state is driven by specific intermolecular forces.

- Hydrogen Bonding: The thione form allows the N–H group to act as a hydrogen bond donor, while the Sulfur atom acts as an acceptor. This typically forms centrosymmetric dimers (graph set notation) or infinite ribbons.
- Pi-Stacking: The planar pyrimidine rings stack along the short axis (often the -axis in salt forms), contributing to the needle-like crystal habit.
- Unusual Interactions: In the HCl salt, an unusual interaction has been observed, bridging molecular chains and stabilizing the lattice.[3]

Why this matters for Drug Development: If you are developing a drug using DMMP as a scaffold, the thione form is the pharmacophore you are likely modeling in the binding pocket. However, if the target pocket is hydrophobic, the thiol form might be relevant. The high lattice energy of the thione form (due to the H-bond network described above) explains its high melting point (~210°C) and relatively low solubility in non-polar solvents.

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